

Essential Safety and Disposal Guidance for T-3764518

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Compound of Interest

Compound Name: T-3764518

Cat. No.: B10828366

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Handling and Disposal of the Investigational Compound **T-3764518**.

This document provides crucial safety and logistical information for the proper management of **T-3764518**, a novel and potent stearyl-CoA desaturase 1 (SCD1) inhibitor. Given its status as a research chemical, adherence to stringent safety protocols is paramount to ensure personnel safety and environmental protection. The following procedures are based on general best practices for handling potent, fluorinated heterocyclic organic compounds.

Disclaimer: This guide provides general recommendations. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer and your institution's Environmental Health and Safety (EHS) department for definitive disposal protocols.

Chemical and Physical Properties

A summary of the known quantitative data for **T-3764518** is presented below. This information is critical for a comprehensive understanding of the compound's characteristics.

Property	Value
Molecular Formula	C ₂₀ H ₁₇ F ₆ N ₅ O ₂ [1]
CAS Number	1809151-56-1[1]
Target	Stearoyl-CoA desaturase 1 (SCD1)[1][2]
Storage Temperature	-20°C[1]

Experimental Protocol for Safe Disposal of T-3764518

The following step-by-step methodology outlines the recommended procedure for the safe disposal of **T-3764518** waste generated during laboratory experiments.

Personnel Protective Equipment (PPE) Requirements:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.

Step 1: Waste Segregation

- Immediately upon generation, segregate all waste contaminated with **T-3764518**.
- This includes unused stock solutions, contaminated media, cells treated with the compound, and disposable labware (e.g., pipette tips, tubes, flasks).
- Do not mix **T-3764518** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.

Step 2: Waste Collection and Labeling

- Solid Waste: Collect contaminated solid materials in a dedicated, leak-proof container lined with a chemically resistant bag.

- Liquid Waste: Collect unused solutions and contaminated liquids in a sealed, shatter-resistant container (e.g., a high-density polyethylene (HDPE) bottle).
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**T-3764518**," the CAS number "1809151-56-1," and an estimate of the quantity and concentration.

Step 3: Temporary Storage

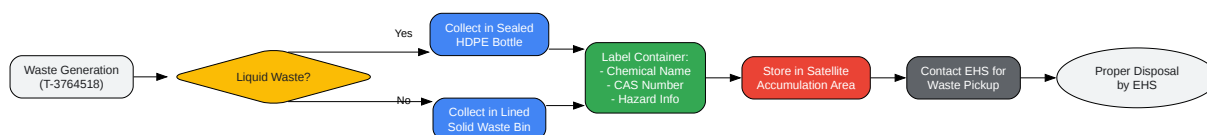
- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- This area should be secure, well-ventilated, and away from general laboratory traffic.
- Follow your institution's guidelines for the maximum allowable volume of waste and the maximum storage time in a satellite accumulation area.

Step 4: Scheduling Waste Pickup

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste, as detailed on the label.
- Do not attempt to dispose of **T-3764518** waste down the drain or in the regular trash.

Visualization of Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **T-3764518**.



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Caption: Decision workflow for the safe disposal of **T-3764518** waste.

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References

- 1. T-3764518 - Immunomart [immunomart.com]
- 2. In vitro and in vivo antitumor activities of T-3764518, a novel and orally available small molecule stearyl-CoA desaturase 1 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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